Application Notes and Protocols for [3-(Morpholinomethyl)phenyl]methanol

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Compound of Interest

Compound Name:	*[3-(Morpholinomethyl)phenyl]methanol*
CAS No.:	*91271-64-6*
Cat. No.:	*B1278151*

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Introduction: The Strategic Value of the Morpholinomethylphenyl Moiety in Drug Discovery

[3-(Morpholinomethyl)phenyl]methanol is a bifunctional organic molecule of significant interest to the medicinal chemistry and drug development communities. Its structure, incorporating a primary alcohol and a tertiary amine within a morpholine ring, presents a versatile scaffold for the synthesis of novel therapeutic agents. The morpholine group is a highly valued pharmacophore, often introduced to enhance aqueous solubility, improve pharmacokinetic profiles, and provide a key interaction point with biological targets.[1] The benzylic alcohol functionality, in turn, offers a convenient handle for further chemical modifications, such as oxidation, esterification, or etherification, enabling the exploration of a broad chemical space.

This guide provides a comprehensive overview of the essential handling, storage, and application protocols for **[3-(Morpholinomethyl)phenyl]methanol**, designed to ensure both the safety of laboratory personnel and the integrity of experimental outcomes.

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Physicochemical and Safety Data

A thorough understanding of the compound's properties is paramount for its safe and effective use.

Property	Value	Source
CAS Number	91271-64-6	[2][3][4]
Molecular Formula	$C_{12}H_{17}NO_2$	[2][3][4]
Molecular Weight	207.27 g/mol	[2][3][4]
Appearance	Off-white to light yellow solid	[5]
Boiling Point	165 °C @ 0.1 mbar	[5]
Purity	≥97%	[3][5]

Hazard Profile:

Hazard Statement	Classification	Source
H314	Causes severe skin burns and eye damage	[4]
H302	Harmful if swallowed	[4]
H332	Harmful if inhaled	[4]

Safe Handling and Personal Protective Equipment (PPE)

[3-(Morpholinomethyl)phenyl]methanol is a corrosive and hazardous compound that demands strict adherence to safety protocols.[4] The following procedures are mandatory for all personnel handling this substance.

Engineering Controls

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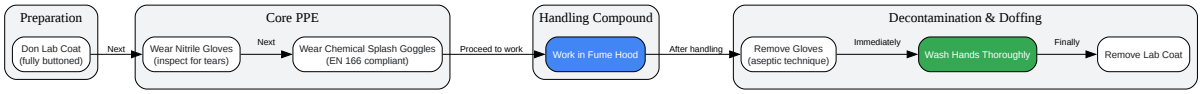
All manipulations of solid **[3-(Morpholinomethyl)phenyl]methanol** and its solutions must be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.[4] The work area should be well-ventilated.[4]

Personal Protective Equipment (PPE) Workflow



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Caption: Personal Protective Equipment (PPE) workflow for handling **[3-(Morpholinomethyl)phenyl]methanol**.

Storage and Stability

Proper storage is critical to maintain the chemical integrity of **[3-(Morpholinomethyl)phenyl]methanol** and to ensure a safe laboratory environment.

Storage Condition	Recommendation	Rationale
Temperature	Store in a cool, dry place.	To prevent degradation.[4]
Atmosphere	Keep container tightly closed in a well-ventilated area.	To prevent absorption of moisture and atmospheric contaminants.[4]
Incompatibilities	Strong oxidizing agents, strong acids, strong reducing agents.	To avoid hazardous reactions.[4]
Designated Area	Store in a designated corrosives area.	To segregate from incompatible materials and ensure proper containment.[4]

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Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear full PPE as described above.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
- For large spills, contain the spill and prevent it from entering drains.
- Dispose of waste in accordance with local, state, and federal regulations.

Application Protocols

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[3-(Morpholinomethyl)phenyl]methanol is a valuable building block for the synthesis of more complex molecules, particularly in the development of novel therapeutics. Its utility has been demonstrated in the synthesis of 3-(morpholinomethyl)benzofuran derivatives as potential anticancer agents.[6][7][8]

Protocol 1: Preparation of a Stock Solution

This protocol describes a general procedure for preparing a stock solution of **[3-(Morpholinomethyl)phenyl]methanol** for use in subsequent reactions.

Materials:

- **[3-(Morpholinomethyl)phenyl]methanol**
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Volumetric flask
- Magnetic stirrer and stir bar
- Spatula
- Analytical balance

Procedure:

- Tare the Weighing Vessel: In a chemical fume hood, place a clean, dry weighing paper or boat on the analytical balance and tare it.
- Weigh the Compound: Carefully weigh the desired amount of **[3-(Morpholinomethyl)phenyl]methanol**. Record the exact weight.
- Transfer to Volumetric Flask: Transfer the weighed solid to the appropriate size volumetric flask.
- Dissolution: Add a portion of the chosen anhydrous solvent (e.g., DMF or DMSO) to the volumetric flask, approximately half of the final desired volume.

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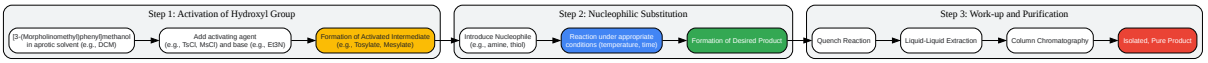
- Stir to Dissolve: Place a magnetic stir bar in the flask and stir on a magnetic stirrer until the solid is completely dissolved. Gentle warming may be applied if necessary, but monitor for any signs of degradation.
- Bring to Final Volume: Once dissolved, carefully add the solvent to the calibration mark on the volumetric flask.
- Homogenize: Cap the flask and invert it several times to ensure a homogeneous solution.
- Storage: Store the stock solution in a tightly sealed container at the appropriate temperature (typically 2-8 °C for short-term storage), protected from light.

Protocol 2: Representative Synthetic Application - N-Alkylation

This protocol provides a generalized procedure for the use of **[3-(Morpholinomethyl)phenyl]methanol** as a starting material in a synthetic transformation. The hydroxyl group can be converted to a better leaving group (e.g., a tosylate or mesylate) and then reacted with a nucleophile. Alternatively, it can be used in reactions like the Mitsunobu reaction. The following is a representative workflow for its use in synthesis.



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Caption: A generalized synthetic workflow utilizing **[3-(Morpholinomethyl)phenyl]methanol**.

Conclusion

[3-(Morpholinomethyl)phenyl]methanol is a compound with significant potential in synthetic and medicinal chemistry. Its proper handling and storage are of utmost importance due to its hazardous nature. By adhering to the guidelines and protocols outlined in this document,

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researchers can safely and effectively utilize this versatile building block to advance their research and development endeavors.

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